

An In-depth Technical Guide to the Safe Handling of Isoallolithocholic Acid-d2

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Compound of Interest

Compound Name: *Isoallolithocholic acid-d2*

Cat. No.: *B15552754*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Isoallolithocholic acid-d2**, a deuterated analog of Isoallolithocholic acid. The data herein is compiled from available safety data sheets for structurally similar compounds and published research. It is intended to supplement, not replace, institutional safety protocols.

Section 1: Chemical Identification and Physical Properties

Isoallolithocholic acid-d2 is the deuterium-labeled version of Isoallolithocholic acid, a bile acid metabolite that acts as a regulator of T cells.^[1] The deuteration is typically used for tracer studies in drug development and metabolism research.^[1]

Property	Value	Source
Synonyms	3β-Hydroxy-5α-cholanic acid-d2	^[1]
Molecular Formula	C24H38D2O3	Inferred from ^[2]
Molecular Weight	Approx. 378.6 g/mol	Inferred from ^[2]
Appearance	Solid powder	^[1] ^[2]

Section 2: Hazard Identification and Toxicology

While specific toxicological data for **Isoallolithocholic acid-d2** is not extensively available, data for similar bile acids and general chemical handling principles should be applied. The non-deuterated form, Isoallolithocholic acid, and other bile acids are not classified as hazardous under normal handling conditions. However, as with any chemical compound, caution is advised. The chemical, physical, and toxicological properties have not been thoroughly investigated.

Potential Health Effects:

- Eye: May cause eye irritation.
- Skin: May cause skin irritation upon prolonged or repeated contact.
- Ingestion: May be harmful if swallowed. One safety data sheet for a related compound lists "Harmful if swallowed" as a hazard statement.
- Inhalation: May cause respiratory tract irritation.

Carcinogenicity:

- IARC: No ingredient of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.
- NTP: No ingredient of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.
- OSHA: No component of this product present at levels greater than or equal to 0.1% is on OSHA's list of regulated carcinogens.

Section 3: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure user safety.

Condition	Recommendation	Source
Handling	Handle with gloves. Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact. Wash hands thoroughly after handling. Avoid generation of dust. Do not eat, drink or smoke when using this product.	
Storage (Powder)	Store at -20°C for up to 3 years, or at 4°C for up to 2 years. Keep tightly closed in a dry place.	[1]
Storage (In Solvent)	Store at -80°C for up to 6 months, or at -20°C for up to 1 month.	[1]

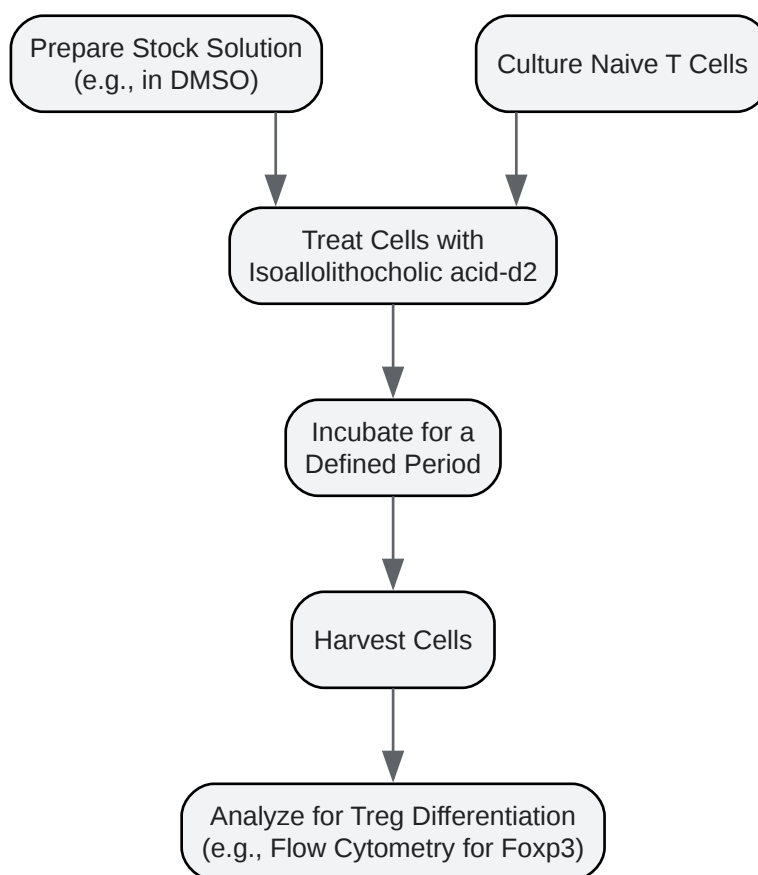
Section 4: First Aid Measures

Exposure	First Aid Procedure	Source
If Swallowed	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.	
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	[3]
In Case of Eye Contact	Rinse out with plenty of water. Remove contact lenses.	[3]
If Inhaled	Move to fresh air.	[3]

Section 5: Experimental Protocols

General Workflow for In Vitro Cell-Based Assays

The following diagram outlines a typical workflow for utilizing **Isoallolithocholic acid-d2** in cell-based experiments, such as those investigating its effect on T cell differentiation.[1][4]



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A generalized workflow for in vitro cell treatment and analysis.

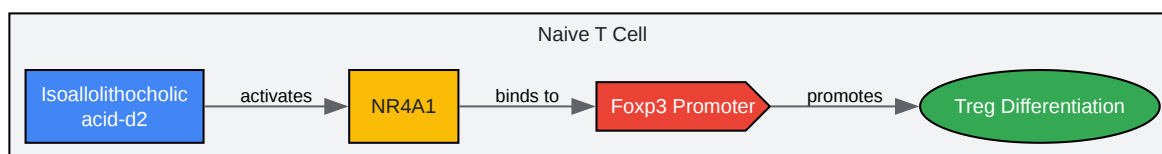
Detailed Methodologies:

- **Preparation of Stock Solutions:** To prepare a stock solution, dissolve the powdered **Isoallolithocholic acid-d2** in a suitable solvent such as dimethyl sulfoxide (DMSO). Subsequent dilutions can be made in the appropriate cell culture medium to achieve the desired final concentration for treating cells.
- **In Vitro T Cell Differentiation Assay:**

- Isolate naive CD4⁺ T cells from a relevant source (e.g., mouse spleen).
- Culture the naive T cells in appropriate T cell differentiation medium.
- Add **Isoallolithocholic acid-d2** from the stock solution to the cell cultures at the desired concentration. A vehicle control (e.g., DMSO) should be run in parallel.
- Incubate the cells for a period sufficient to allow for differentiation (e.g., 3-5 days).
- Harvest the cells and stain for relevant markers of regulatory T cells (Tregs), such as the transcription factor Foxp3, using flow cytometry.
- Analyze the flow cytometry data to determine the effect of **Isoallolithocholic acid-d2** on Treg differentiation.^[4]

Section 6: Signaling Pathway

Isoallolithocholic acid has been shown to enhance the differentiation of regulatory T cells (Tregs) by influencing the chromatin structure at the promoter region of the Foxp3 gene.^[4] This process involves the nuclear hormone receptor NR4A1.^[4]



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Proposed signaling pathway for Isoallolithocholic acid in T cells.

Section 7: Disposal Considerations

Dispose of contents and container to an approved waste disposal plant. Follow all federal, state, and local environmental regulations.

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any chemical before use.

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